

# Technical Guide: Spectroscopic Analysis of 4-Chloro-5-fluoro-2-nitroaniline

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## Compound of Interest

Compound Name: 4-Chloro-5-fluoro-2-nitroaniline

CAS No.: 428871-64-1

Cat. No.: B1311852

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Audience: Researchers, Scientists, and Drug Development Professionals

**Abstract:** This document provides a comprehensive technical overview of the spectral characterization of **4-Chloro-5-fluoro-2-nitroaniline**. Due to the limited availability of public experimental data, this guide presents predicted spectral data for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) based on established principles and data from analogous compounds. Detailed experimental protocols for acquiring these spectra are also provided to guide researchers in their own characterization efforts.

## Introduction

**4-Chloro-5-fluoro-2-nitroaniline** is a halogenated nitroaromatic compound. Its structure, featuring an aniline backbone with chloro, fluoro, and nitro substituents, makes it a potentially valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes. Accurate spectroscopic characterization is crucial for confirming the identity and purity of this compound in any research and development setting. This guide outlines the expected spectral data and the methodologies for their acquisition.

## Predicted Spectral Data

The following tables summarize the predicted spectral data for **4-Chloro-5-fluoro-2-nitroaniline**. These predictions are based on the analysis of substituent effects and typical spectral values for similar chemical structures.

### Predicted $^1\text{H}$ NMR Data

- Solvent:  $\text{CDCl}_3$
- Frequency: 400 MHz

| Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz) | Number of Protons | Assignment       |
|--------------------------------------------|--------------|---------------------------|-------------------|------------------|
| ~ 8.1 - 8.3                                | d            | ~ 9.0                     | 1H                | H-3              |
| ~ 7.0 - 7.2                                | d            | ~ 7.0                     | 1H                | H-6              |
| ~ 5.0 - 6.0                                | br s         | -                         | 2H                | -NH <sub>2</sub> |

Note: The chemical shifts of aromatic protons are influenced by the electron-withdrawing nature of the nitro group and the halogens. The broad singlet for the amine protons is due to quadrupole broadening and potential hydrogen exchange.

### Predicted $^{13}\text{C}$ NMR Data

- Solvent:  $\text{CDCl}_3$
- Frequency: 100 MHz

| Predicted Chemical Shift ( $\delta$ , ppm) | Assignment |
|--------------------------------------------|------------|
| ~ 155 - 160 (d, $^1J_{CF} \approx 250$ Hz) | C-5        |
| ~ 145 - 150                                | C-2        |
| ~ 135 - 140                                | C-4        |
| ~ 125 - 130 (d, $^2J_{CF} \approx 20$ Hz)  | C-6        |
| ~ 120 - 125                                | C-1        |
| ~ 115 - 120 (d, $^2J_{CF} \approx 25$ Hz)  | C-3        |

Note: The carbon attached to fluorine will appear as a doublet with a large one-bond coupling constant ( $^1J_{CF}$ ). Carbons two bonds away from the fluorine will also show smaller doublet couplings ( $^2J_{CF}$ ).

## Predicted $^{19}\text{F}$ NMR Data

- Solvent:  $\text{CDCl}_3$
- Reference:  $\text{CFCl}_3$  at 0 ppm

| Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz) | Assignment |
|--------------------------------------------|--------------|---------------------------|------------|
| ~ -110 to -130                             | m            | -                         | C-F        |

Note: The chemical shift of fluorine is sensitive to the electronic environment. The multiplicity will be complex due to coupling with neighboring aromatic protons.

## Predicted IR Spectral Data

- Sample Preparation: KBr Pellet or Thin Solid Film

| Predicted Wavenumber (cm <sup>-1</sup> ) | Intensity | Assignment                            |
|------------------------------------------|-----------|---------------------------------------|
| 3400 - 3500                              | Medium    | N-H asymmetric stretching             |
| 3300 - 3400                              | Medium    | N-H symmetric stretching              |
| ~ 1620                                   | Strong    | N-H bending                           |
| 1520 - 1560                              | Strong    | Asymmetric NO <sub>2</sub> stretching |
| 1330 - 1370                              | Strong    | Symmetric NO <sub>2</sub> stretching  |
| ~ 1250                                   | Strong    | C-F stretching                        |
| 1000 - 1100                              | Medium    | C-Cl stretching                       |
| 800 - 900                                | Strong    | C-H out-of-plane bending              |

Note: The exact positions of the peaks can be influenced by intermolecular hydrogen bonding in the solid state.

## Predicted Mass Spectrometry Data

- Ionization Method: Electron Ionization (EI) at 70 eV

| m/z Ratio | Predicted Relative Intensity | Assignment                                                                               |
|-----------|------------------------------|------------------------------------------------------------------------------------------|
| 190/192   | High                         | [M] <sup>+</sup> (Molecular ion with <sup>35</sup> Cl/ <sup>37</sup> Cl isotope pattern) |
| 160/162   | Medium                       | [M - NO] <sup>+</sup>                                                                    |
| 144/146   | Medium                       | [M - NO <sub>2</sub> ] <sup>+</sup>                                                      |
| 109       | High                         | [M - NO <sub>2</sub> - Cl] <sup>+</sup>                                                  |

Note: The presence of chlorine will result in a characteristic M/M+2 isotopic pattern with an approximate ratio of 3:1.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of the molecule.

Protocol:

- **Sample Preparation:** For a standard  $^1\text{H}$  NMR spectrum, dissolve 5-25 mg of **4-Chloro-5-fluoro-2-nitroaniline** in approximately 0.6-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) in a clean, dry NMR tube.<sup>[1][2][3]</sup> For  $^{13}\text{C}$  NMR, a more concentrated solution of 50-100 mg may be required.<sup>[1][2]</sup> Ensure the sample is fully dissolved; if necessary, gently warm or vortex the tube.<sup>[1]</sup> If solid particles remain, filter the solution through a small plug of glass wool in a Pasteur pipette into the NMR tube.<sup>[3]</sup>
- **Instrumentation:** Use a standard NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:**
  - Tune and shim the instrument to optimize the magnetic field homogeneity.
  - Acquire the  $^1\text{H}$  NMR spectrum using a standard pulse sequence.
  - For  $^{13}\text{C}$  NMR, use a proton-decoupled pulse sequence.
  - For  $^{19}\text{F}$  NMR, use a fluorine-observe channel.
- **Data Processing:**
  - Apply Fourier transformation to the acquired free induction decay (FID).
  - Phase the resulting spectrum.
  - Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).
  - Integrate the signals in the  $^1\text{H}$  NMR spectrum to determine the relative number of protons.

## Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Protocol (Thin Solid Film Method):

- Sample Preparation: Dissolve a small amount (approx. 5-10 mg) of **4-Chloro-5-fluoro-2-nitroaniline** in a few drops of a volatile solvent (e.g., methylene chloride or acetone).<sup>[4]</sup>
- Film Deposition: Place a drop of the solution onto the surface of a clean, dry salt plate (e.g., KBr or NaCl).<sup>[4]</sup> Allow the solvent to evaporate completely, leaving a thin film of the solid compound on the plate.<sup>[4]</sup>
- Data Acquisition:
  - Place the salt plate in the sample holder of an FTIR spectrometer.
  - Acquire a background spectrum of the clean, empty sample compartment.
  - Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups of the molecule.

## Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Protocol (Electron Ionization - Gas Chromatography-Mass Spectrometry - GC-MS):

- Sample Preparation: Prepare a dilute solution of **4-Chloro-5-fluoro-2-nitroaniline** (e.g., 1 mg/mL) in a volatile solvent such as methanol or acetonitrile.<sup>[5]</sup>
- Instrumentation: Use a GC-MS system equipped with an electron ionization (EI) source.<sup>[5]</sup>
- Data Acquisition:

- Inject a small volume of the sample solution into the GC inlet. The sample will be vaporized and separated on the GC column.
- As the compound elutes from the GC column, it enters the MS ion source.
- The molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.<sup>[5][6]</sup>
- The resulting ions are separated by the mass analyzer (e.g., quadrupole or time-of-flight) based on their mass-to-charge ( $m/z$ ) ratio.<sup>[5]</sup>
- Data Analysis:
  - Identify the molecular ion peak to determine the molecular weight. Look for the characteristic isotopic pattern of chlorine.
  - Analyze the fragmentation pattern to gain structural information. The fragmentation of nitroaromatic compounds often involves the loss of NO, NO<sub>2</sub>, and other small neutral molecules.

## Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic characterization of a newly synthesized compound like **4-Chloro-5-fluoro-2-nitroaniline**.

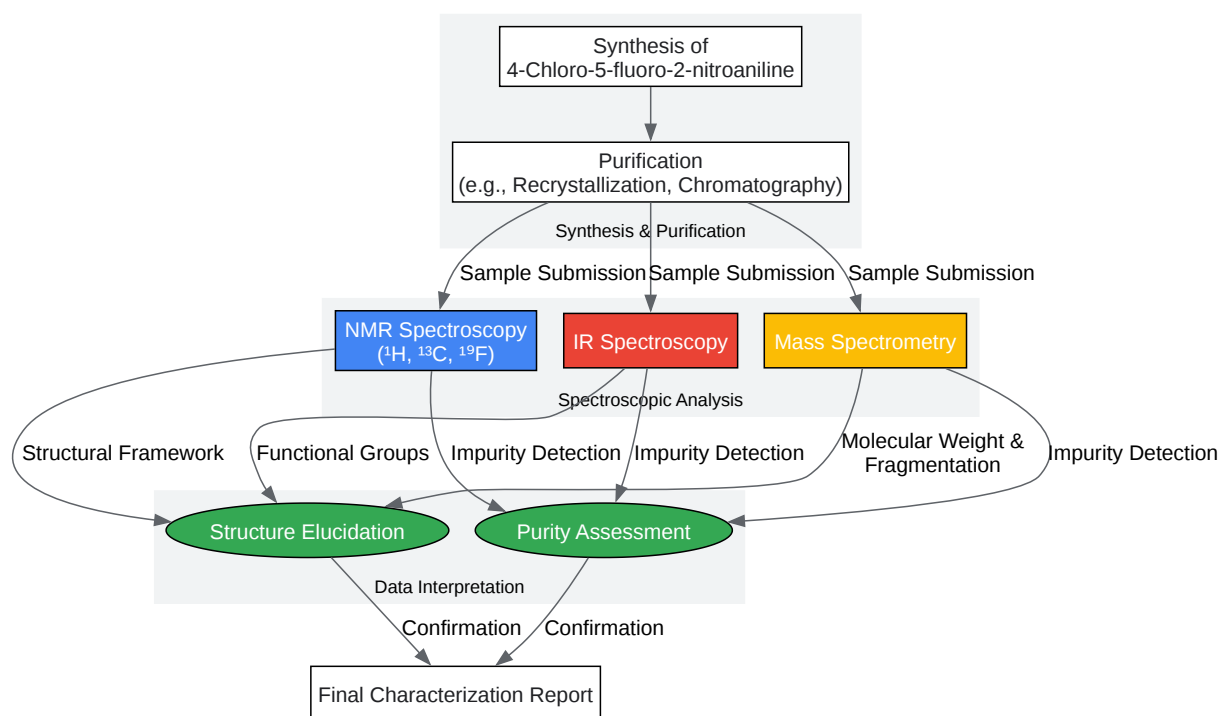


Figure 1. Analytical Workflow for Compound Characterization

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Caption: Figure 1. Analytical Workflow for Compound Characterization.

## Conclusion

This technical guide provides a foundational understanding of the expected spectral characteristics of **4-Chloro-5-fluoro-2-nitroaniline** and the standard protocols for their

determination. While experimental data for this specific compound is not widely published, the predicted data and detailed methodologies presented here offer a valuable resource for researchers working with this and related compounds. The application of these spectroscopic techniques in a systematic workflow is essential for the unambiguous structural confirmation and purity assessment required in chemical synthesis and drug development.

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